

Pivaloyl Cyanide: Core Chemical Data

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Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

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The table below summarizes the fundamental physicochemical data for **pivaloyl cyanide**, which is crucial for understanding its stability and handling requirements [1] [2].

Property	Value / Description
CAS No.	42867-40-3
Molecular Formula	C ₆ H ₉ NO
Molecular Weight	111.14 g/mol
Boiling Point	147°C
Flash Point	43°C
Density	0.940 g/cm ³
Appearance	Colorless to light yellow liquid
Recommended Storage	Sealed container; 2-8°C

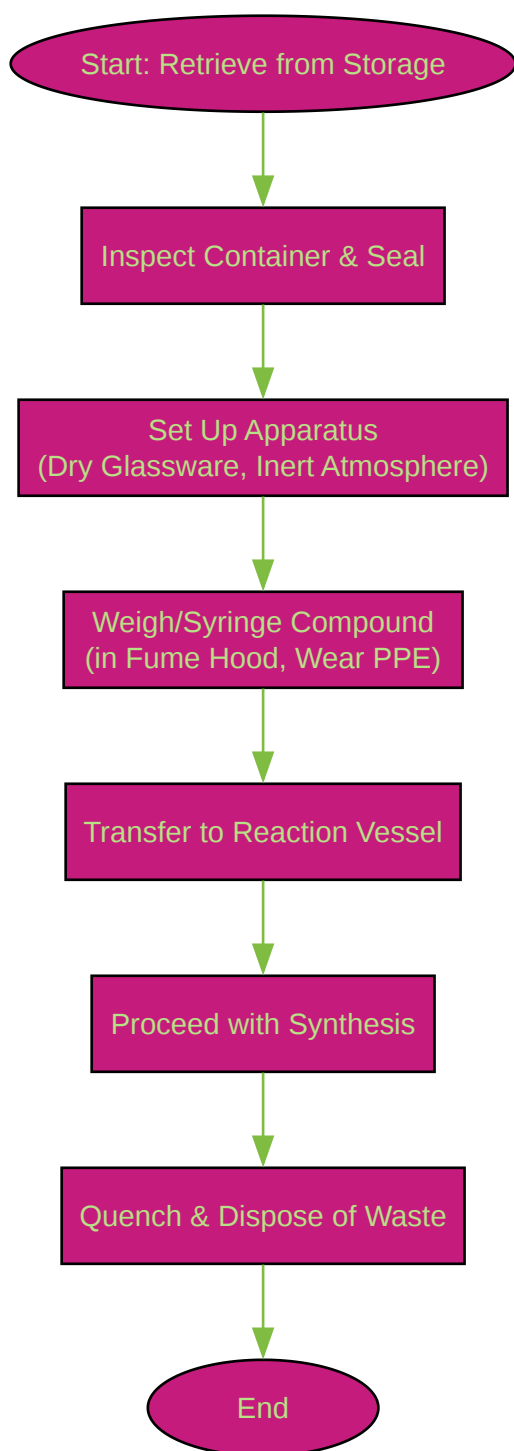
Stability and Handling Guidance

The data in the table points to several key stability and safety considerations:

- **Thermal Sensitivity:** The recommendation for **cold storage (2-8°C)** [1] [3] strongly indicates that the compound may degrade at room temperature or elevated temperatures.
- **Flammability:** The **flash point of 43°C** classifies **pivaloyl cyanide** as a flammable liquid [1]. Keep it away from heat, sparks, and open flames.
- **Moisture Sensitivity:** As an acyl cyanide, the compound is likely **highly reactive with water**. Hydrolysis would generate hydrogen cyanide (HCN) and pivalic acid. All manipulations must be conducted under anhydrous conditions, preferably in a controlled atmosphere like a glovebox or using standard Schlenk techniques.
- **Reactivity:** The molecule contains both an electrophilic carbonyl carbon and a nucleophilic nitrile carbon, making it a versatile but reactive synthetic intermediate [2]. Its reactivity is further influenced by the steric bulk of the pivaloyl group.

General Handling Protocol for Reactive & Moisture-Sensitive Compounds

Since detailed experimental protocols for **pivaloyl cyanide** were not located, the workflow below outlines a general standard operating procedure for handling a compound with its profile.



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General workflow for handling moisture-sensitive compounds like **pivaloyl cyanide**.

Key procedural steps include:

- **Preparation:** Perform all operations in a **certified fume hood**. Wear appropriate Personal Protective Equipment (PPE) including safety goggles, gloves, and a lab coat.
- **Atmosphere Control:** Ensure the compound is handled under an **inert atmosphere**, such as nitrogen or argon.
- **Material Transfer:** If the compound is a liquid, use a **dry syringe** for transfer. For solids, use a dry glovebox or a Schlenk line.
- **Waste Disposal:** **Do not dispose of pivaloyl cyanide** or its reaction mixtures in aqueous waste streams. All waste must be collected and quenched in a safe, approved manner.

Research Context and Applications

Pivaloyl cyanide is recognized as a valuable intermediate in organic synthesis. The steric bulk of the pivaloyl group can influence the outcome of reactions, and the cyano group can be converted into other functionalities, such as carboxylic acids or amines [2]. Its use has been noted in the **deoxygenation of aromatic ketones and selective synthesis of secondary alcohols** [1].

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References

1. PIVALOYL CYANIDE | 42867-40-3 [chemicalbook.com]
2. pivaloyl cyanide; CAS No. [chemshuttle.com]
3. 42867-40-3|Pivaloyl cyanide [bldpharm.com]

To cite this document: Smolecule. [Pivaloyl Cyanide: Core Chemical Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b774191#pivaloyl-cyanide-stability>]

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